

Essential Safety and Logistics for Handling Farnesyl Pyrophosphate Ammonium Salt

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Compound of Interest

Compound Name: *Farnesyl pyrophosphate ammonium*

Cat. No.: *B15619873*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **Farnesyl Pyrophosphate ammonium** salt, a key intermediate in the biosynthesis of terpenes, terpenoids, and sterols.^[1] Note that this compound is often supplied as a solution in methanol and ammonium hydroxide, which significantly impacts its hazard profile.^{[1][2]}

Hazard Identification and Classification

Farnesyl Pyrophosphate ammonium salt solutions are classified as hazardous. The primary hazards are associated with the solvent mixture.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^{[2][3]}
- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.^{[2][3]}
- H314: Causes severe skin burns and eye damage.^[2]
- H315: Causes skin irritation.^[4]
- H319: Causes serious eye irritation.^[4]

- H335: May cause respiratory irritation.[4]
- H370: Causes damage to the central nervous system and the visual organs.[2]
- H400: Very toxic to aquatic life.[2]
- H412: Harmful to aquatic life with long lasting effects.[3]

Signal Word: Danger[3][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure.

Protection Type	Required PPE	Specifications & Rationale
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield is also recommended.[6][7]	Protects against splashes and vapors that can cause serious eye damage or irritation.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., neoprene, nitrile, PVC), elbow-length and unlined.[7][8]	Prevents skin contact, which can be toxic and cause severe burns or irritation.[2][4] Check gloves for holes before use.[8]
Lab coat or coveralls.[6][8]	Provides a barrier against accidental spills and splashes.	
Chemical-resistant apron.	Recommended when mixing, loading, or cleaning up spills to provide an additional layer of protection.[7]	
Closed-toe shoes. Chemical-resistant boots are recommended.[6][8]	Protects feet from spills. Pant legs should be worn outside of boots.[7]	
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[2][4]	Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4] If ventilation is inadequate, a respirator may be required.[8]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	Ensure good ventilation/exhaustion at the workplace.[2] Open and handle the receptacle with care to prevent the formation of aerosols.[2] Keep away from ignition sources and do not smoke.[2] Protect against electrostatic charges.[2]
Storage	Store at -20°C for long-term stability.[1] Keep the container tightly closed in a dry and well-ventilated place. Store in a flammable liquids storage cabinet.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[2][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill and Disposal Plan

A clear and practiced spill response and disposal plan is essential.

Spill Response:

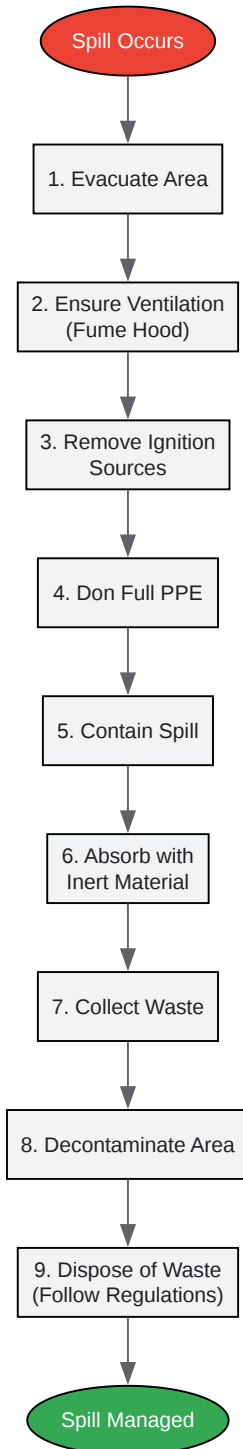
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[4\]](#)
- Absorb: Absorb the spill with a non-combustible, inert absorbent material (e.g., sand, diatomite, universal binders).[\[4\]](#)
- Collect: Collect the absorbed material and place it in a suitable, labeled container for disposal.
- Decontaminate: Decontaminate the spill area and any equipment by scrubbing with alcohol.[\[4\]](#)

Disposal:

Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[\[4\]](#) Do not allow the product to enter sewers or waterways.

Experimental Workflow: Chemical Spill Response

Chemical Spill Response Workflow for Farnesyl Pyrophosphate Ammonium Salt

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